

# "Methyl 10-methyldodecanoate molecular weight and formula"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 10-methyldodecanoate

Cat. No.: B3044303

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## A Technical Guide to Methyl 10-methyldodecanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **Methyl 10-methyldodecanoate**, focusing on its fundamental physicochemical properties. The information is presented to support research and development activities where this branched-chain fatty acid methyl ester may be of interest.

## Molecular Identity and Properties

**Methyl 10-methyldodecanoate** is a methyl-branched fatty acid ester. Its core structure consists of a dodecanoic acid (lauric acid) backbone with a methyl group at the 10th carbon position, esterified with methanol.

## Chemical Structure and Formula

The chemical structure and molecular formula are fundamental to understanding the compound's reactivity, polarity, and spectral characteristics.

- Chemical Name: **Methyl 10-methyldodecanoate**
- Synonyms: Dodecanoic acid, 10-methyl-, methyl ester
- CAS Registry Number: 5129-65-7

## Quantitative Molecular Data

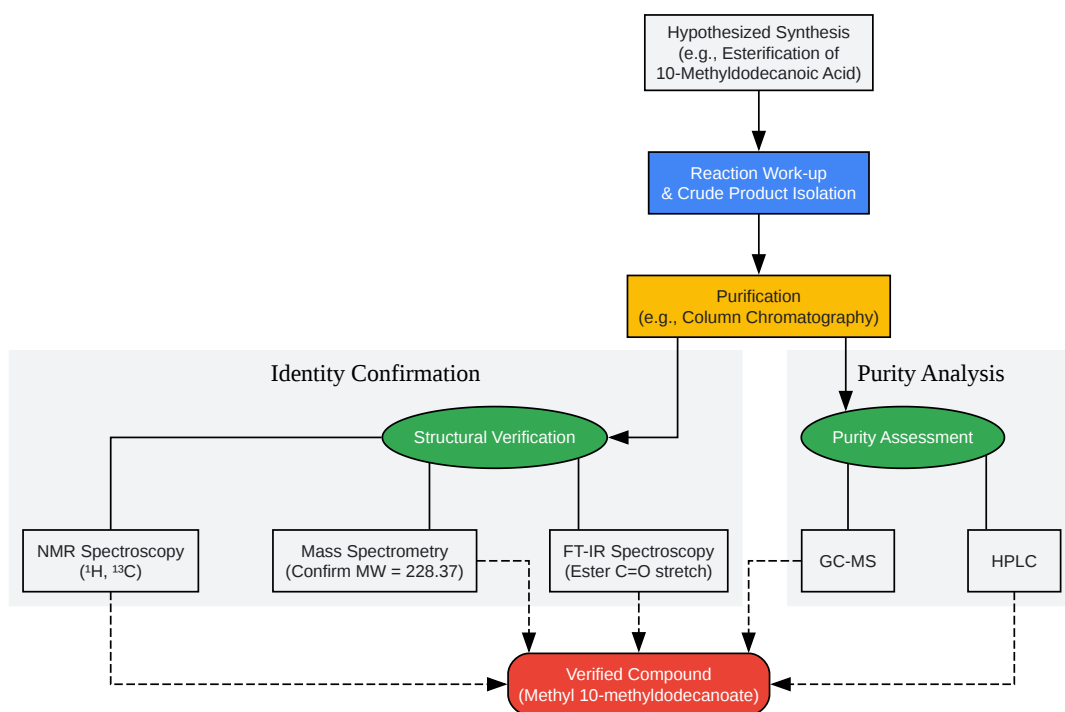
A summary of the key molecular data is provided in the table below. This information is critical for analytical procedures such as mass spectrometry and for stoichiometric calculations in experimental designs.

Parameter	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight ( g/mol )	228.37	<a href="#">[1]</a> <a href="#">[3]</a>
Exact Mass (Da)	228.208930132	<a href="#">[1]</a>

## Hypothetical Experimental Workflow: Compound Characterization

While specific experimental protocols for the synthesis of **Methyl 10-methyldodecanoate** are not readily available in public literature, a standard workflow for the characterization and purity assessment of a synthesized lipid ester is outlined below. This logical process ensures the identity and quality of the compound before its use in further applications.

The following diagram illustrates a typical workflow for synthesizing and verifying a target compound like **Methyl 10-methyldodecanoate**.



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Fig 1. Standard workflow for the synthesis and characterization of a chemical compound.

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## References

- 1. Methyl 10-methyldodecanoate | C<sub>14</sub>H<sub>28</sub>O<sub>2</sub> | CID 521323 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Email: [info@benchchem.com](mailto:info@benchchem.com)